

Storing and Handling MN-25 Powder: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	MN-25
CAS No.:	501926-82-5
Cat. No.:	B592945

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information and protocols for the safe handling, storage, and experimental use of **MN-25** powder, a potent synthetic cannabinoid. The information is intended for qualified researchers and laboratory personnel.

Introduction to MN-25

MN-25, also known as UR-12, is a synthetic cannabinoid that acts as a reasonably selective agonist for the peripheral cannabinoid receptor 2 (CB2), with lower affinity for the central cannabinoid receptor 1 (CB1).^[1] Its chemical and pharmacological properties make it a valuable tool in cannabinoid research.

Physicochemical and Pharmacological Data

The following tables summarize the key quantitative data for **MN-25**.

Table 1: Physicochemical Properties of **MN-25**

Property	Value	Reference
Chemical Name	7-methoxy-1-[2-(4-morpholinyl)ethyl]-N-[(1S,2S,4R)-1,3,3-trimethylbicyclo[2.2.1]hept-2-yl]-1H-indole-3-carboxamide	[2]
CAS Number	501926-82-5	[2]
Molecular Formula	C ₂₆ H ₃₇ N ₃ O ₃	[2]
Formula Weight	439.6 g/mol	[2]
Appearance	Crystalline solid	[2]
Purity	≥95%	[2]
λ _{max}	217, 291 nm	[2]

Table 2: Solubility of MN-25

Solvent	Solubility	Reference
DMF	30 mg/mL	[2]
DMSO	20 mg/mL	[2]
Ethanol	10 mg/mL	[2]
DMF:PBS (pH 7.2) (1:5)	0.16 mg/mL	[2]

Table 3: Pharmacological Data for MN-25

Parameter	Value	Receptor	Reference
K _i	245 nM	CB1	[1][3]
K _i	11 nM	CB2	[1][3]
IC ₅₀ (TNF-α release)	33 μM	-	[3]

Storage and Stability

Proper storage of **MN-25** powder is crucial to maintain its integrity and potency.

- Long-term Storage: For long-term storage, **MN-25** should be stored at -20°C.[2][4] Under these conditions, it is stable for at least five years.[2]
- Short-term Storage: For short-term storage (days to weeks), the compound can be kept at 0-4°C in a dry, dark environment.[4]
- Shipping: **MN-25** is typically shipped at ambient temperature as a non-hazardous chemical and is stable for several weeks during ordinary shipping and customs procedures.[4]
- Light and Moisture: Protect from light and moisture to prevent degradation.

Safe Handling and Personal Protective Equipment (PPE)

MN-25 is a potent synthetic cannabinoid, and appropriate safety measures must be taken to avoid accidental exposure. While a specific Safety Data Sheet (SDS) for **MN-25** is not readily available, the following guidelines are based on best practices for handling potent, powdered research chemicals and synthetic cannabinoids.

- Engineering Controls: All handling of **MN-25** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.
- Personal Protective Equipment (PPE): A comprehensive hazard assessment should be conducted to determine the specific PPE required for any procedure.[2] The minimum recommended PPE includes:
 - Gloves: Nitrile gloves are recommended to protect against dermal exposure.[2]
 - Lab Coat: A disposable gown or lab coat should be worn to protect clothing and skin from contamination.[2]
 - Eye Protection: Safety goggles or a face shield are necessary to protect the eyes from splashes or airborne particles.

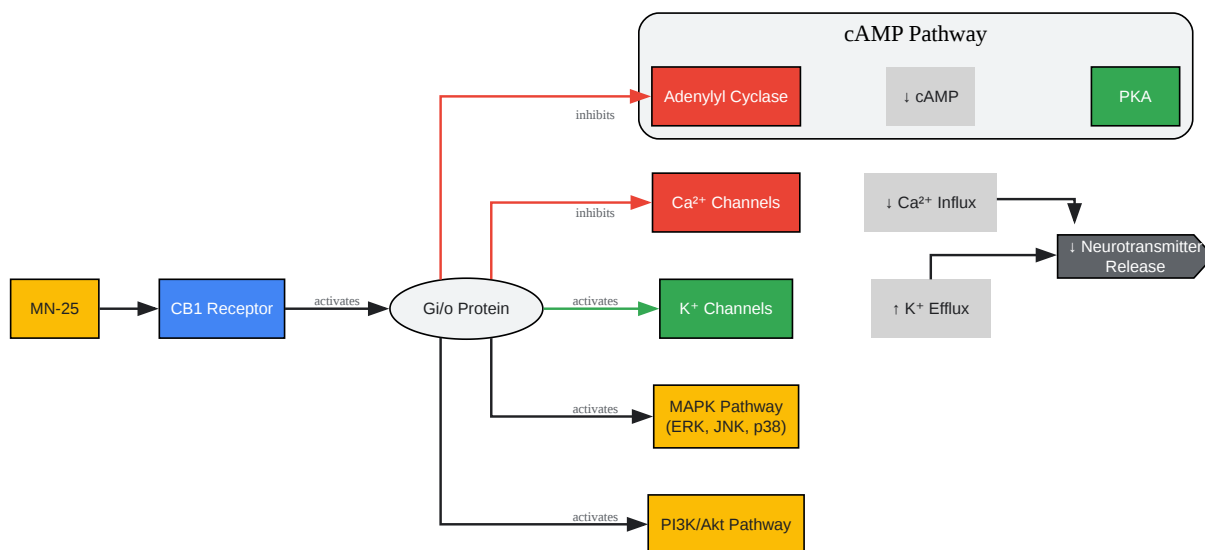
- Respiratory Protection: For procedures with a high risk of aerosolization, a properly fitted respirator (e.g., N95) should be considered.
- Hygiene: Wash hands thoroughly with soap and water after handling **MN-25**, even if gloves were worn. Avoid eating, drinking, or smoking in areas where the compound is handled.

Signaling Pathways of MN-25

As a cannabinoid receptor agonist, **MN-25** primarily exerts its effects through the activation of CB1 and CB2 receptors, which are G-protein coupled receptors (GPCRs).

CB1 Receptor Signaling Pathway

Activation of the CB1 receptor, which is primarily coupled to Gi/o proteins, leads to a cascade of intracellular events.[2][4][5][6]

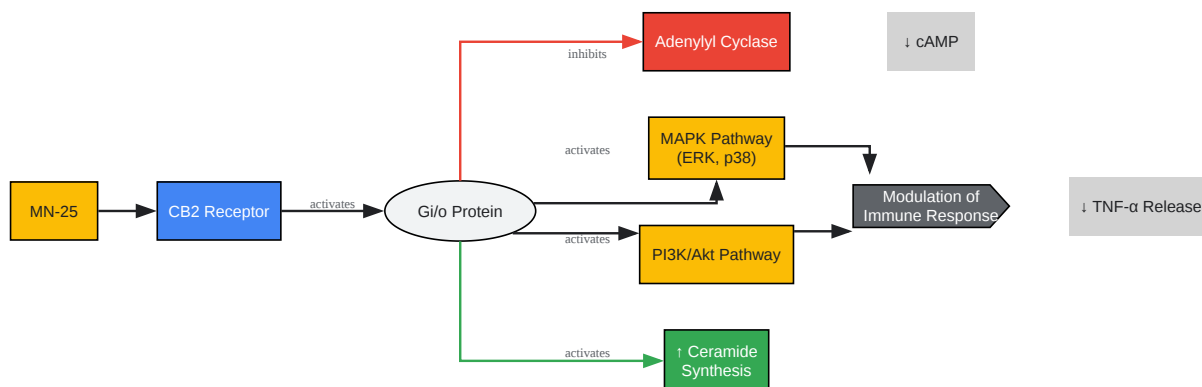


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CB1 Receptor Signaling Cascade

CB2 Receptor Signaling Pathway

The CB2 receptor, also coupled to Gi/o proteins, modulates immune cell function and inflammatory responses.



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CB2 Receptor Signaling Cascade

Experimental Protocols

The following are example protocols for the preparation of **MN-25** solutions and for conducting in vitro assays. These should be adapted as necessary for specific experimental requirements.

Preparation of MN-25 Stock Solutions

Objective: To prepare a concentrated stock solution of **MN-25** for use in various assays.

Materials:

- **MN-25** powder
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)

- Analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

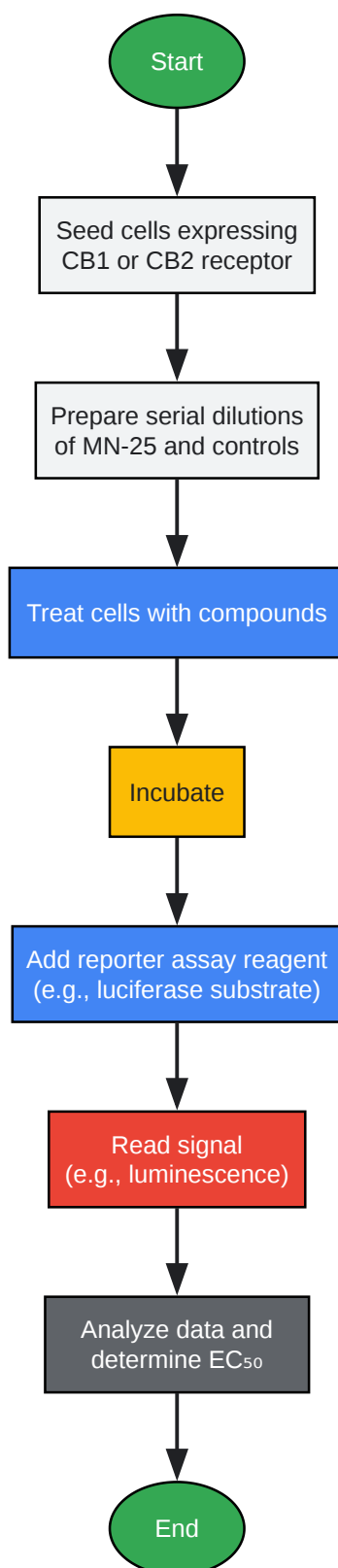
Procedure:

- Calculation: Determine the required mass of **MN-25** powder to achieve the desired stock concentration. For example, to prepare 1 mL of a 10 mM stock solution (Formula Weight = 439.6 g/mol):
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 439.6 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.396 \text{ mg}$
- Weighing: Accurately weigh the calculated amount of **MN-25** powder in a sterile microcentrifuge tube. This should be done in a chemical fume hood.
- Dissolution: Add the appropriate volume of solvent (e.g., 1 mL of DMSO for a 10 mM solution) to the tube containing the **MN-25** powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

In Vitro Cannabinoid Receptor Activation Assay

Objective: To determine the agonist activity of **MN-25** at CB1 or CB2 receptors using a cell-based reporter assay.

Workflow Diagram:



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